

Solid-State Characterization of Montelukast Sulfoxide: Application Notes and Protocols

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Compound of Interest

Compound Name: *Montelukast sulfoxide*

Cat. No.: *B3060910*

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Introduction

Montelukast, a potent and selective cysteinyl leukotriene receptor antagonist, is widely used in the management of asthma and allergic rhinitis. During its synthesis, storage, and metabolism, Montelukast can degrade to form various impurities, with **Montelukast sulfoxide** being a primary oxidative degradation product and a known human metabolite.^{[1][2]} The presence of impurities can impact the safety, efficacy, and stability of the final drug product. Therefore, comprehensive solid-state characterization of impurities like **Montelukast sulfoxide** is a critical step in drug development and quality control.

This document provides a detailed overview of the analytical techniques and protocols for the solid-state characterization of **Montelukast sulfoxide**. Due to the limited availability of public domain experimental data for isolated **Montelukast sulfoxide**, this application note presents representative data and standardized protocols to guide researchers in their analytical endeavors.

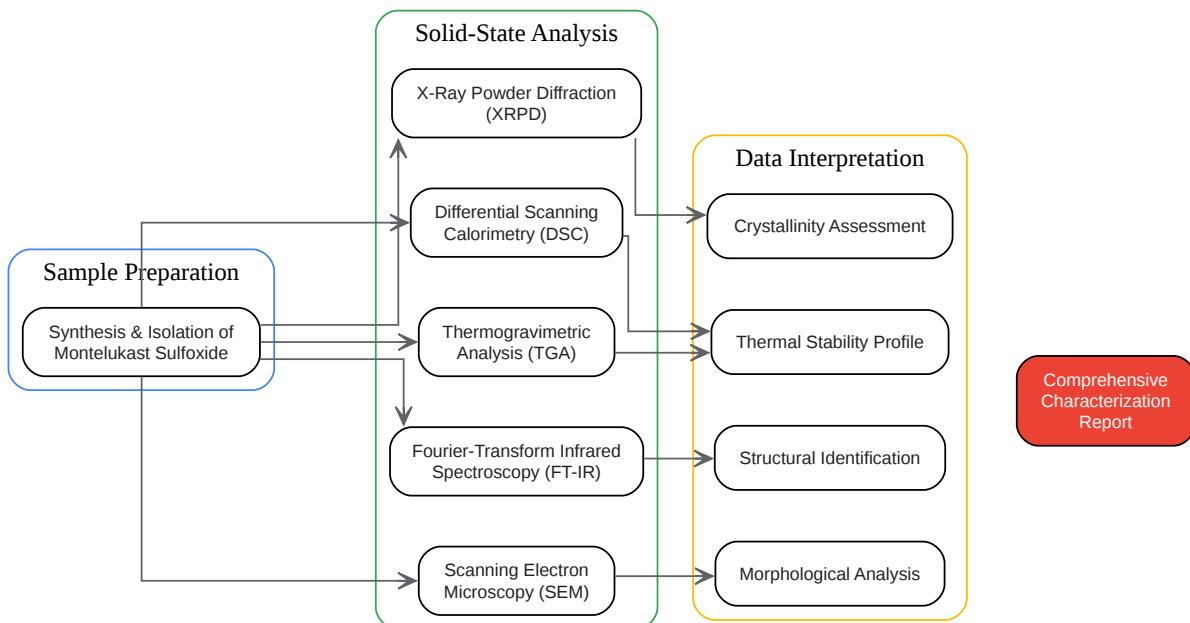
Physicochemical Properties

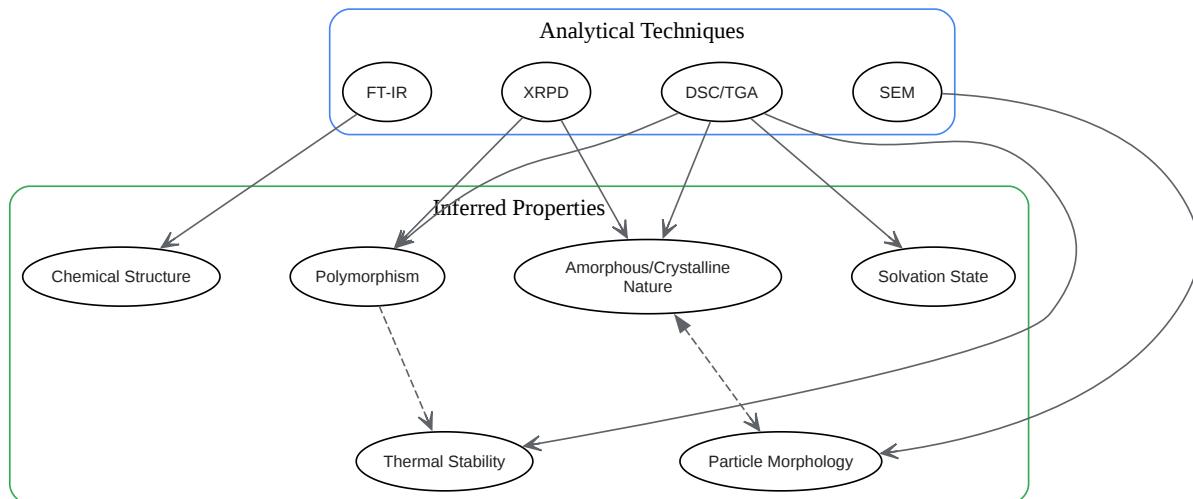
A summary of the key physicochemical properties of **Montelukast sulfoxide** is presented in Table 1.

Property	Value	Reference
Chemical Name	2-[1-[(1R)-1-[3-[(E)-2-(7-chloroquinolin-2-yl)ethenyl]phenyl]-3-[2-(2-hydroxypropan-2-yl)phenyl]propyl]sulfinylmethyl]cyclopropyl]acetic acid	[3]
Molecular Formula	C35H36ClNO4S	[3][4]
Molecular Weight	602.2 g/mol	[3][4]
CAS Number	1152185-58-4	[3]

Solid-State Characterization Techniques

A typical workflow for the solid-state characterization of a pharmaceutical impurity such as **Montelukast sulfoxide** is outlined below.



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